

The Terrestrial Niche of *Microbacterium esteraromaticum B261*: A Technical Guide

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Compound of Interest

Compound Name: **B261**

Cat. No.: **B3339848**

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This technical guide provides an in-depth analysis of the natural habitat of *Microbacterium esteraromaticum B261*, a strain with significant biotechnological potential. Drawing from available data, this document outlines the known environmental reservoirs of the species, with a specific focus on the isolation source of strain **B261**. It further details relevant experimental protocols and presents key data in a structured format for ease of reference and comparison.

Natural Habitat and Isolation Source of Strain B261

Microbacterium esteraromaticum is a versatile bacterium found in a wide range of terrestrial and aquatic environments. The species is known for its metabolic diversity, enabling it to thrive in various ecological niches.

The specific strain, **B261**, was isolated from a soil sample in Tajikistan in 1964^[1]. It is cataloged under the accession number BIM B-261 in the Belarusian Collection of Non-pathogenic Microorganisms^{[1][2]}. While detailed characterization of the original soil environment is not extensively documented, the terrestrial origin of **B261** aligns with the broader understanding of the genus *Microbacterium*, which is commonly found in soils^[3].

Members of the *Microbacterium* genus are frequently isolated from diverse soil types, including:

- Agricultural Soil: Strains have been identified in cultivated lands, suggesting a role in the plant rhizosphere and nutrient cycling. A nematicidal strain, B24 (CECT9167), was isolated

from agricultural soil in Spain[4].

- Contaminated Environments: The species demonstrates remarkable resilience and degradative capabilities, having been isolated from hydrocarbon-contaminated soils and wastewater[1][5][6]. This highlights their potential for bioremediation.
- Specialized Niches: Strains have also been found in more unique environments, such as the gut of a Red-crowned Crane, indicating their adaptability to symbiotic or commensal lifestyles[7].

The isolation of **B261** from a general soil environment suggests its adaptation to a competitive microbial community and fluctuating environmental conditions typical of terrestrial ecosystems.

Quantitative Data Summary

The following tables summarize the key quantitative data available for *Microbacterium esteraromaticum*, providing a comparative overview of the characteristics of strain **B261** and the species in general.

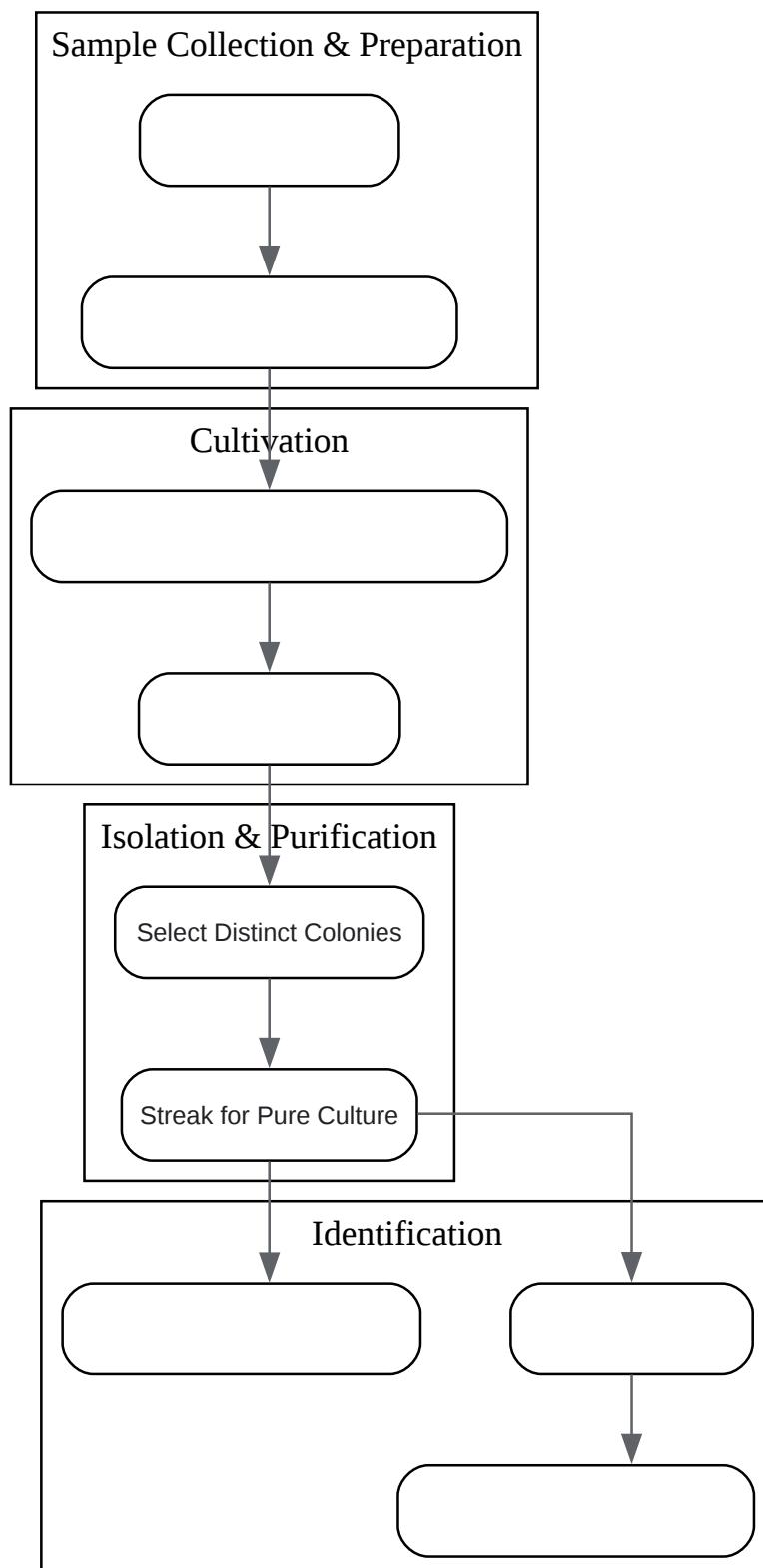
Parameter	Value (Strain B261)	Reference
Optimal Cultivation Temp.	28–30°C	[1]
Recommended Culture Medium	Meat Peptone Agar (MPA)	[1]

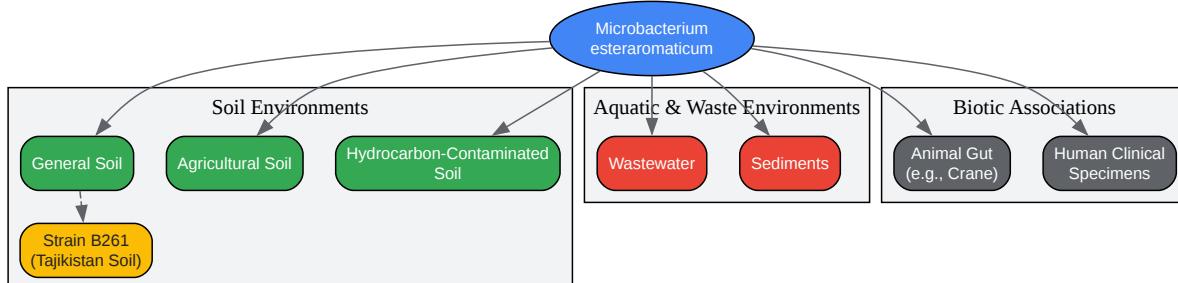
Parameter	Value (Species Level)	Reference
G+C Content	69.3 to 69.7 mol%	[8][9][10]
Optimal Growth Temperature	~30°C	[8][10]
Gram Stain	Positive	[8]
Morphology	Rod-shaped	[8]

Experimental Protocols

General Protocol for Isolation of *Microbacterium* from Soil

While the specific protocol for the isolation of strain **B261** in 1964 is not detailed in the available literature, a general methodology for isolating *Microbacterium* species from soil can be outlined as follows. This workflow is based on standard microbiological techniques.





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